

# Molecular formula and weight of 2-Ethylbutylamine

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## Compound of Interest

Compound Name: 2-Ethylbutylamine

Cat. No.: B1583521

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## An In-depth Technical Guide on 2-Ethylbutylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **2-Ethylbutylamine**, a key chemical compound utilized in various research and development applications. The following information is intended to support laboratory and developmental processes by providing accurate and readily accessible data.

## Physicochemical Properties of 2-Ethylbutylamine

A comprehensive summary of the fundamental physicochemical properties of **2-Ethylbutylamine** is presented below. This data is essential for experimental design, chemical synthesis, and safety protocols.

Property	Value
Molecular Formula	C6H15N[1][2][3][4]
Molecular Weight	101.19 g/mol [1][3]
IUPAC Name	2-ethylbutan-1-amine[1][4]
CAS Number	617-79-8[2]
Canonical SMILES	CCC(CC)CN[4]
InChI Key	MGWAGIQQTULHGU-UHFFFAOYSA-N[1][2]
Synonyms	1-Amino-2-ethylbutane, 1-Butanamine, 2-ethyl-, 2-Ethylbutan-1-amine[1][2][3]

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## References

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- 2. 2-Ethylbutylamine [webbook.nist.gov]
- 3. 2-Ethylbutylamine (CAS 617-79-8) - Chemical & Physical Properties by Cheméo [chemeo.com]
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